

Application Notes and Protocols: Synthesis of 4-Propylbenzaldehyde and Its Derivatives

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Propylbenzaldehyde

Cat. No.: B1360211

[Get Quote](#)

Audience: Researchers, scientists, and drug development professionals.

Introduction: **4-Propylbenzaldehyde** is a valuable aromatic aldehyde that serves as a key intermediate in the synthesis of a wide array of organic compounds. Its structure, featuring a reactive aldehyde group and a para-propyl substituent, makes it a versatile building block in the development of pharmaceuticals, agrochemicals, and fragrances.^{[1][2]} The aldehyde functionality allows for various transformations, including oxidations, reductions, and carbon-carbon bond-forming reactions, while the propyl group can modulate the lipophilicity and biological activity of the resulting molecules. These application notes provide detailed protocols for the synthesis of **4-propylbenzaldehyde** via different established methods and its subsequent conversion into derivatives relevant to drug discovery.

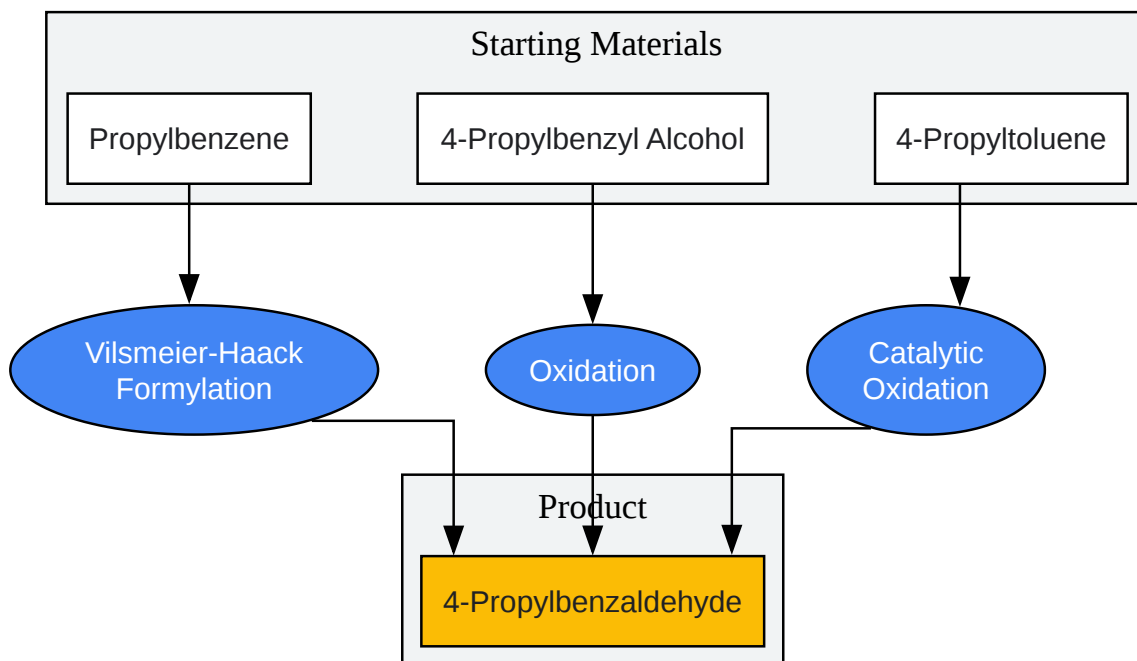
Physicochemical Properties of 4-Propylbenzaldehyde

A summary of the key physicochemical properties of **4-propylbenzaldehyde** is presented in the table below for easy reference.

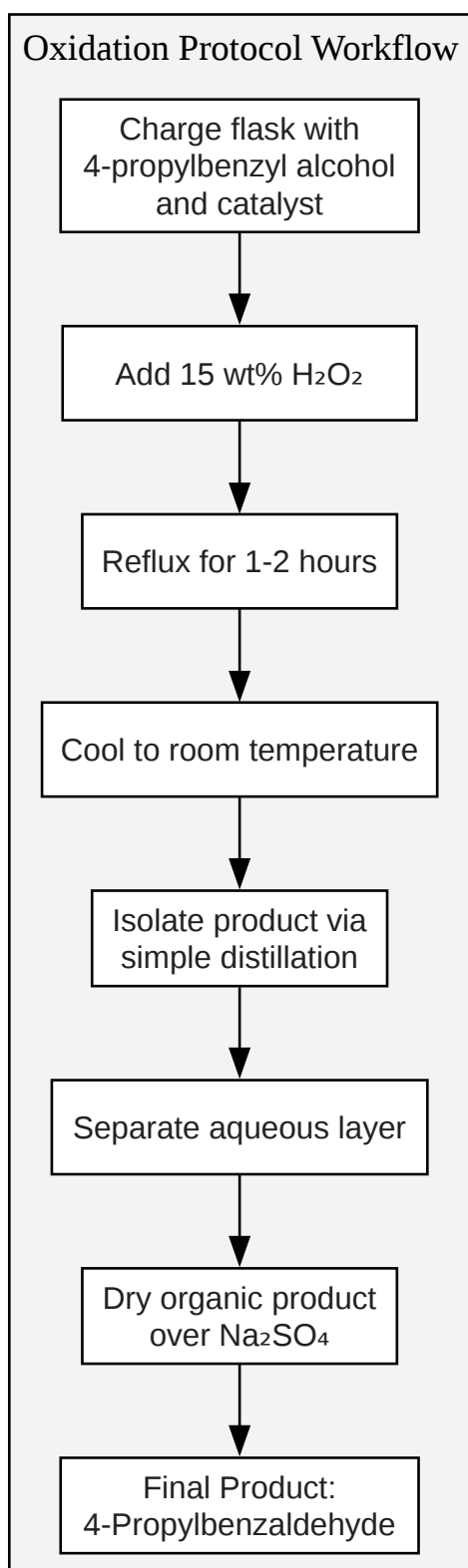
| Property | Value | Reference |
|-------------------|-----------------------------------|-----------|
| CAS Number | 28785-06-0 | [2] |
| Molecular Formula | C ₁₀ H ₁₂ O | [3] |
| Molecular Weight | 148.20 g/mol | [4] |
| Appearance | Colorless to pale yellow liquid | [2] |
| Density | 1.005 g/mL at 25 °C | [1] |
| Boiling Point | 235-236 °C | - |
| Refractive Index | n _{20/D} 1.532 | [1] |
| Flash Point | 103 °C (217.4 °F) - closed cup | |
| Storage | Store at 2-8°C | [1] |

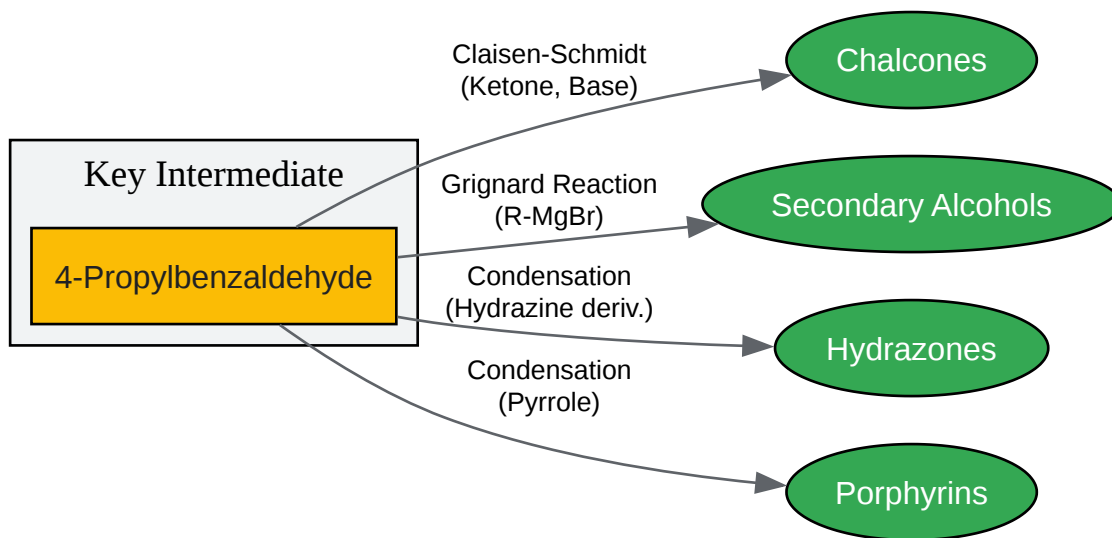
Part I: Synthesis of 4-Propylbenzaldehyde

Several synthetic strategies can be employed to prepare **4-propylbenzaldehyde**. The choice of method often depends on the available starting materials, desired scale, and laboratory equipment. Below are detailed protocols for three common approaches.



Oxidation Protocol Workflow





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 4-Propylbenzaldehyde 95 28785-06-0 [sigmaaldrich.com]
- 2. Page loading... [wap.guidechem.com]
- 3. chemscene.com [chemscene.com]
- 4. 4-Propylbenzaldehyde, 95% 28785-06-0 manufacturers in India | 4-Propylbenzaldehyde, 95% - India with worldwide shipping [ottokemi.com]
- To cite this document: BenchChem. [Application Notes and Protocols: Synthesis of 4-Propylbenzaldehyde and Its Derivatives]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1360211#synthesis-of-4-propylbenzaldehyde-derivatives-protocol]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com